

# Drug "Sendide" Not Found in Scientific and Medical Databases

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Sendide*

Cat. No.: *B15618908*

[Get Quote](#)

A comprehensive search of scientific and medical literature has yielded no results for a drug or compound named "**Sendide**." It is possible that "**Sendide**" is a typographical error, a developmental codename not yet in the public domain, or a misunderstanding of another drug's name.

The search did retrieve information on "sennosides," which are a group of active chemical compounds found in the senna plant. Sennosides are well-documented as stimulant laxatives used for the short-term treatment of constipation and for bowel cleansing before medical procedures.[1][2] They are derived from senna plants, specifically *Cassia acutifolia* (Alexandrian senna) and *Cassia angustifolia* (Tinnevely senna).[3]

The mechanism of action for sennosides involves their conversion by gut bacteria into the active metabolite, rhein anthrone.[1] Rhein anthrone then stimulates the intestinal lining, increasing intestinal motility and promoting a bowel movement, typically within 6 to 12 hours.[1][2]

Given the phonetic similarity, it is plausible that the query about "**Sendide**" was intended to be about "sennosides." However, without further clarification, a detailed technical guide on the mechanism of action for a drug named "**Sendide**" cannot be provided.

Researchers, scientists, and drug development professionals seeking information on a specific compound are encouraged to verify the spelling and official nomenclature of the substance in question. Should "**Sendide**" be a novel or investigational drug, its information may not be publicly available at this time.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [Mechanism of action of sennosides] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Senna: MedlinePlus Drug Information [medlineplus.gov]
- 3. The senna drug and its chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Drug "Sendide" Not Found in Scientific and Medical Databases]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15618908#what-is-the-mechanism-of-action-of-sendide]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

